

Ecotoxicity Profile of Diheptyl Succinate in Aquatic Environments: A Comparative Analysis

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Compound of Interest

Compound Name: *Diheptyl succinate*

Cat. No.: *B101398*

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A comprehensive review of available ecotoxicological data for **diheptyl succinate** and its common alternatives reveals a favorable environmental profile for this widely used emollient, particularly in aquatic ecosystems. This guide provides researchers, scientists, and drug development professionals with a comparative analysis of the aquatic toxicity of **diheptyl succinate** and other emollients, supported by experimental data and standardized testing protocols.

Comparative Ecotoxicity Data

The following table summarizes the acute aquatic toxicity data for **diheptyl succinate** and several common alternatives used in cosmetic and pharmaceutical formulations. The data is presented for three key trophic levels: fish, aquatic invertebrates (*Daphnia*), and algae.

Substance	Test Organism	Endpoint	Result (mg/L)	Guideline
Diheptyl Succinate	Daphnia magna (Water Flea)	48h EC50 (Immobilisation)	>100	OECD 202[1]
Fish	96h LC50	Data not available	-	OECD 203[2][3]
Algae	72h EC50	Data not available	-	
Coco-Caprylate/Caprate	Danio rerio (Zebra Fish)	96h LL50 (Lethal Loading)	>100	
Daphnia magna (Water Flea)	21d NOEC (Reproduction)	>10	OECD 211[3]	[4][5]
Desmodesmus subspicatus (Green Algae)	72h EC50 (Growth Inhibition)	>1000	OECD 201[3]	
Caprylic/Capric Triglyceride	Aquatic Organisms	-	Not considered harmful	
Undecane (as a component of alkane mixtures)	Oncorhynchus mykiss (Rainbow Trout)	96h LL50	>10 - <30	OECD 203[6]
Acartia tonsa (Marine Copepod)	48h LL50	>10,000	ISO TC147/SC5/WG 2[6]	-
Skeletonema costatum (Marine Algae)	72h EL50	>100,000	ISO 10253[6]	
Dicaprylyl Ether	Aquatic Organisms	-	Data not publicly available in detail	

Based on the available data, **diheptyl succinate** demonstrates low acute toxicity to aquatic invertebrates.[1] While direct data for fish and algae are not readily available in the public

domain, the Australian Industrial Chemicals Introduction Scheme (AICIS) public report concludes that based on the available information, **diheptyl succinate** is not recommended for hazard classification according to the Globally Harmonised System of Classification and Labelling of Chemicals (GHS).[1]

In comparison, alternatives like Coco-Caprylate/Caprates also exhibit a very low aquatic toxicity profile, with high LC50 and EC50 values for fish and algae, respectively.[2][3] Other alternatives such as Caprylic/Capric Triglyceride are generally considered not harmful to aquatic life.[4][5] Simple alkanes like undecane, which can be used as emollient alternatives, show a range of toxicities, with some potential for harm to fish.[6]

Experimental Protocols

The ecotoxicity data presented is typically generated following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols ensure the reliability and comparability of the results.

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- **Test Organisms:** Young daphnids (*Daphnia magna*), aged less than 24 hours at the start of the test.
- **Procedure:** Daphnids are exposed to a range of concentrations of the test substance in water for 48 hours.
- **Endpoint:** The concentration at which 50% of the daphnids are immobilized (EC50) is determined. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- **Test Conditions:** The test is conducted under static conditions (no renewal of the test solution) at a controlled temperature (20 ± 1 °C) and with a defined photoperiod.

OECD 203: Fish, Acute Toxicity Test

This guideline evaluates the acute lethal toxicity of a substance to fish.

- **Test Organisms:** Commonly used species include Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).
- **Procedure:** Fish are exposed to the test substance dissolved in water at several concentrations for a period of 96 hours.
- **Endpoint:** The median lethal concentration (LC50), which is the concentration of the substance that is lethal to 50% of the test fish within the 96-hour exposure period, is calculated.
- **Test Conditions:** The test can be static, semi-static (test solution is periodically renewed), or flow-through. Water temperature, pH, and dissolved oxygen levels are monitored throughout the test.

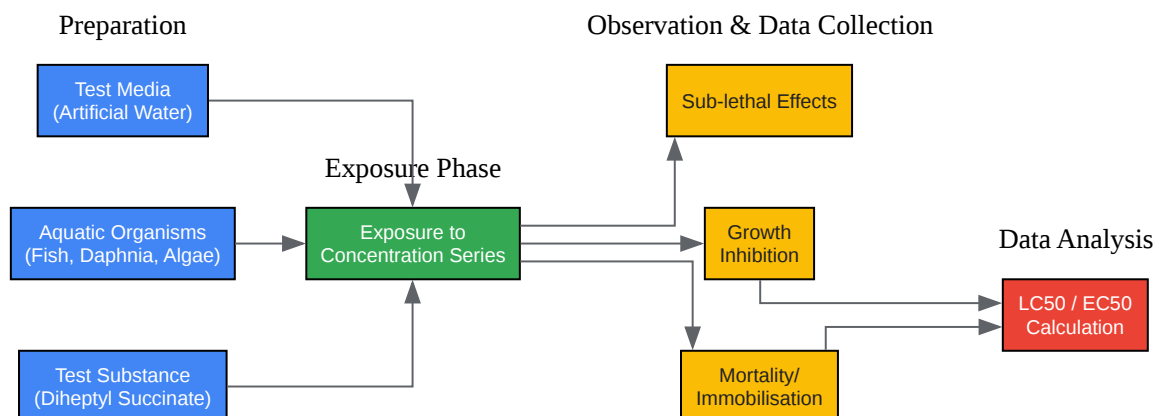
OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

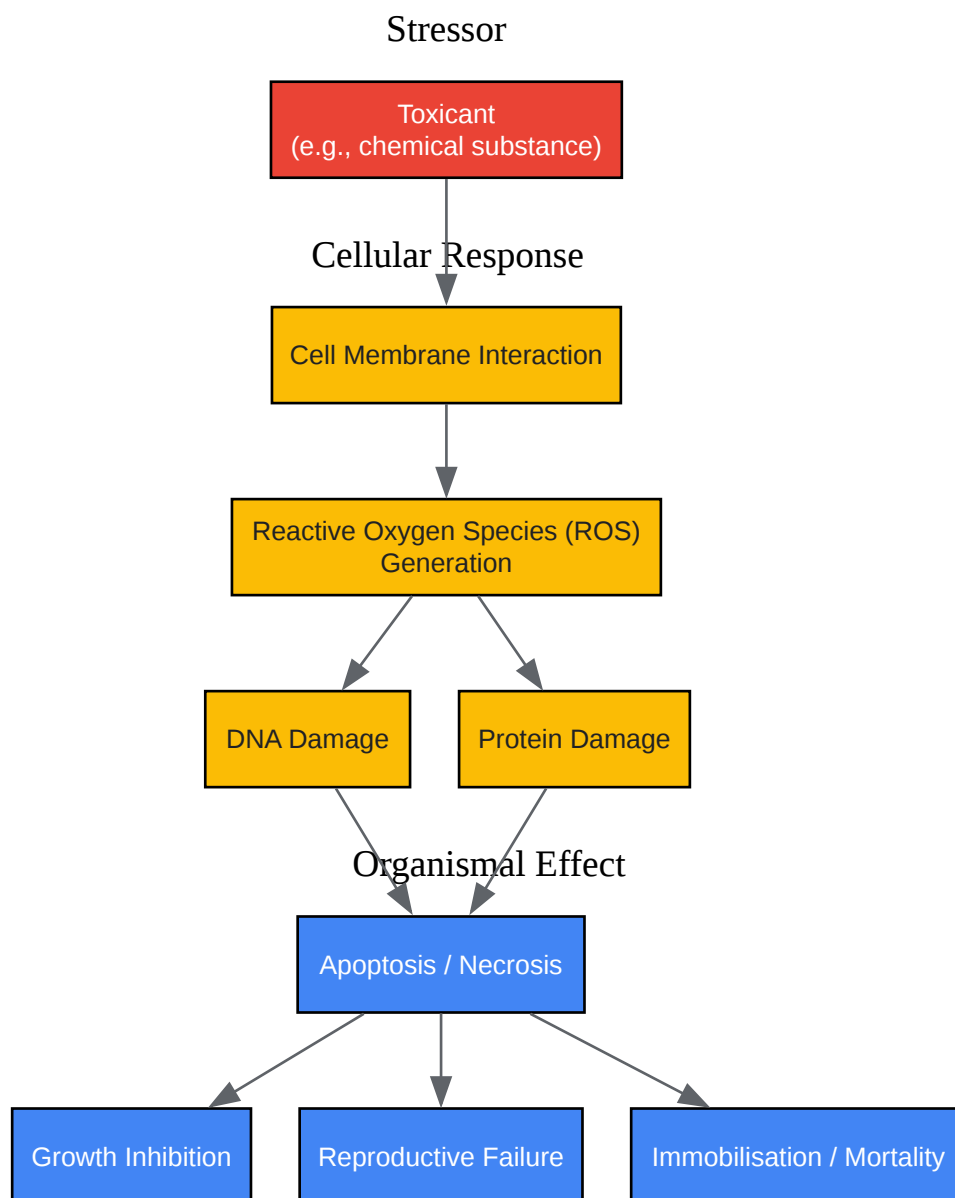
This test determines the effect of a substance on the growth of freshwater algae.

- **Test Organisms:** A rapidly growing species of green algae, such as *Desmodesmus subspicatus* or *Pseudokirchneriella subcapitata*.
- **Procedure:** Exponentially growing algal cultures are exposed to various concentrations of the test substance over 72 hours.
- **Endpoint:** The test measures the inhibition of cell growth in relation to a control group. The EC50 is the concentration that causes a 50% reduction in either growth rate or yield.
- **Test Conditions:** The test is performed in a nutrient-rich medium under continuous, uniform illumination and constant temperature.

Visualizing the Process and Pathways

To further clarify the experimental workflow and the potential biological impact of toxicants, the following diagrams are provided.





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